

Niobium (V) Ethoxide: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Niobium ethoxide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for Niobium (V) Ethoxide (CAS No. 3236-82-6), a crucial precursor in materials science, catalysis, and nanotechnology. [1] Adherence to strict safety protocols is paramount when handling this moisture-sensitive and flammable compound. This document synthesizes information from various safety data sheets (SDS) to offer a comprehensive resource for laboratory personnel.

Chemical and Physical Properties

Niobium (V) ethoxide is a colorless to amber liquid that is highly reactive, particularly with water.[2][3][4] Its physical and chemical characteristics are summarized in the table below, providing a quantitative basis for safe handling and experimental design.

Property	Value	References
Molecular Formula	C10H25NbO5	[2][4][5][6][7]
Molecular Weight	318.21 - 318.22 g/mol	[3][6][7][8][9]
Appearance	Colorless to amber liquid	[2][3][4][7][10]
Melting Point	5 - 6 °C (41 - 42.8 °F)	[5][6][7][8][10][11][12]
Boiling Point	142 °C (287.6 °F) at 0.1 mmHg	[5][6][7][8][11][12]
Flash Point	36 °C (96.8 °F) - closed cup	[5][6][7][8][12]
Density	1.268 - 1.32 g/mL at 25 °C	[1][3][8][11]
Refractive Index	1.516 (at 20 °C)	[8][11][12]
Vapor Density	10.97	[5][6]
Solubility	Reacts with water	[1]

Hazard Identification and Classification

Niobium (V) ethoxide is classified as a hazardous substance, primarily due to its flammability and corrosive nature.[2][10][13] It is crucial to understand these hazards to implement appropriate safety measures.

Hazard Classification	Category	Signal Word	Hazard Statement
Flammable Liquids	Category 3	Danger	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage

Emergency Overview: This is a highly flammable liquid and vapor that causes severe skin burns and eye damage and is sensitive to moisture.[\[2\]](#)[\[10\]](#)[\[13\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with Niobium (V) ethoxide.

Personal Protective Equipment (PPE)

When handling this compound, the following personal protective equipment is mandatory:

PPE Type	Specification	References
Eye/Face Protection	Tight-sealing safety goggles and a face shield.	[10] [13] [14]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene or nitrile rubber) and protective clothing to prevent skin exposure.	[10] [12] [14] [15]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A NIOSH-certified organic vapor (black cartridge) respirator is recommended. [12] [14] [15]	

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[13\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[2\]](#)[\[10\]](#)[\[13\]](#)

- Use only non-sparking tools and take precautionary measures against static discharges.[2][10][13]
- Ground and bond containers and receiving equipment.[10][15]
- Avoid contact with skin, eyes, and clothing.[13]
- Do not breathe mist, vapors, or spray.[10][13]
- Handle under an inert atmosphere (e.g., argon or nitrogen) due to moisture sensitivity.[2][10][13]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][10][13]
- Keep in a corrosives area.[2][10][13]
- Keep away from heat, sparks, and flame.[2][10][13]
- Store under an inert atmosphere.[2][10][13]
- Incompatible materials to avoid are strong acids and halogens.[2][10][13]

The following diagram illustrates the recommended workflow for the safe handling of Niobium (V) ethoxide.



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Safe Handling Workflow for Niobium (V) Ethoxide

Experimental Protocols for Hazard Determination

The hazard classifications presented in this guide are based on standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide detailed methodologies for assessing the safety of chemical substances.

Flash Point Determination

The flash point of a flammable liquid is determined using a closed-cup method. A sample of the substance is heated in a closed container, and a small flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.

Skin Corrosion/Irritation Testing (OECD Guideline 431)

This in vitro test method utilizes a reconstructed human epidermis (RhE) model to assess skin corrosivity.[\[10\]](#)

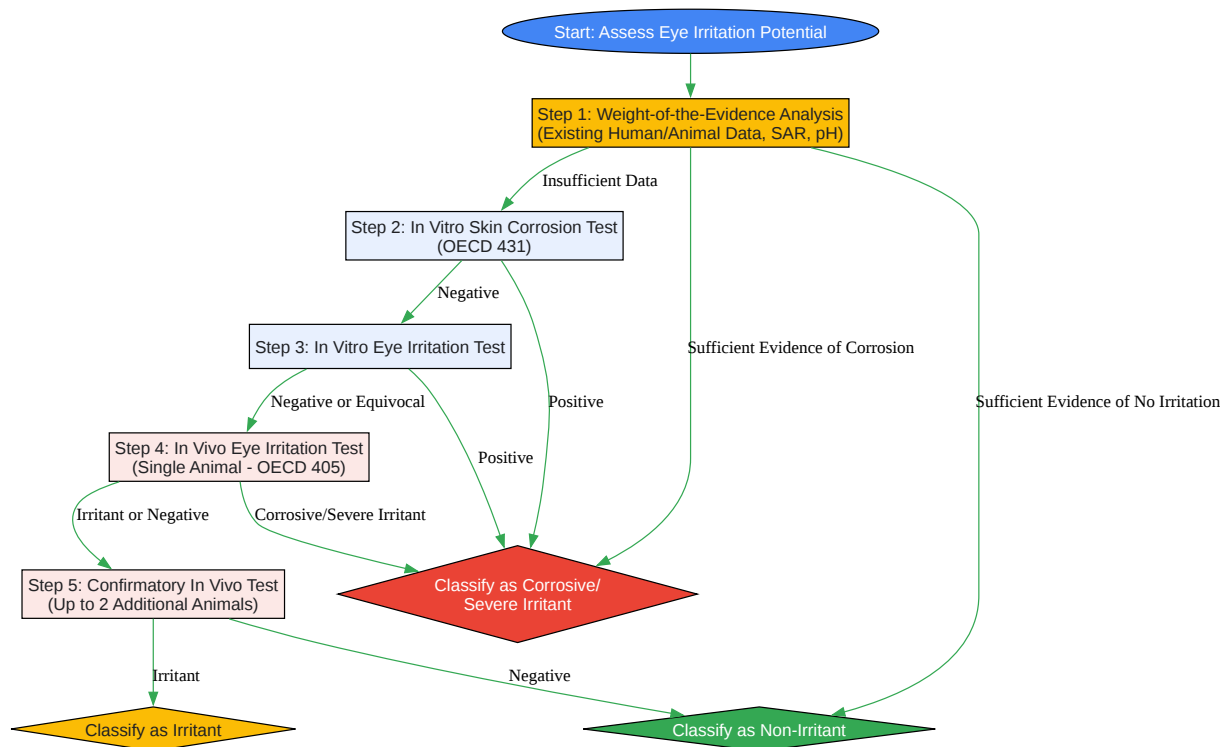
- Test Principle: The principle of the RhE test method is based on the premise that corrosive chemicals can penetrate the stratum corneum by diffusion or erosion and are cytotoxic to the underlying cell layers.[\[10\]](#)
- Procedure:
 - The test chemical is applied topically to a three-dimensional RhE model.[\[10\]](#)
 - The tissues are exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).[\[16\]](#)
 - After exposure, the viability of the cells is determined using a cellular viability assay (e.g., MTT assay).[\[10\]](#)[\[16\]](#)
- Classification: A chemical is identified as corrosive if it causes a significant decrease in cell viability below a defined threshold.[\[10\]](#)

Acute Eye Irritation/Corrosion Testing (OECD Guideline 405)

This guideline describes a sequential testing strategy to determine the eye irritation and corrosion potential of a substance.[\[2\]](#)[\[15\]](#)

- Weight-of-the-Evidence Analysis: Before in vivo testing, all existing relevant data is analyzed. [\[2\]](#)[\[15\]](#)
- In Vitro/Ex Vivo Testing: Validated in vitro or ex vivo tests are performed first to predict eye corrosion or severe irritation. [\[2\]](#)[\[15\]](#)
- In Vivo Testing (if necessary): If in vitro/ex vivo data is insufficient, a single animal is used for the initial in vivo test. The substance is applied to one eye, and the other serves as a control. Observations for corneal opacity, iris lesions, and conjunctival redness and swelling are made at specific intervals. [\[2\]](#)[\[5\]](#)[\[15\]](#)[\[17\]](#)

The following diagram outlines the logical flow of the OECD testing strategy for eye irritation.



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OECD Sequential Testing Strategy for Eye Irritation

First Aid Measures

In case of exposure to Niobium (V) ethoxide, immediate action is crucial.

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.	[2] [5] [12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.	[5]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[14]
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.	[5] [12]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment.[\[2\]](#)[\[13\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Containment and Cleaning Up: Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal. Use spark-proof tools and explosion-proof equipment.[\[2\]](#)[\[13\]](#)

Disposal Considerations

Dispose of waste Niobium (V) ethoxide and contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Disclaimer: This document is intended as a guide and does not replace the need for a thorough review of the manufacturer's Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. All personnel handling Niobium (V) ethoxide must be adequately trained in its hazards and the necessary safety precautions.

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